

Synthesis of 2-Formylphenylboronic Acid Pinacol Ester: A Technical Guide

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Compound of Interest

Compound Name: 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde

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This technical guide provides an in-depth overview of the synthesis of 2-formylphenylboronic acid pinacol ester, a versatile building block in organic synthesis, particularly in the construction of complex pharmaceutical intermediates. This document outlines a common and effective synthetic methodology, presents key data in a structured format, and includes detailed experimental protocols and workflow visualizations.

Compound Properties

2-Formylphenylboronic acid pinacol ester, also known as **2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde**, is a bifunctional molecule featuring both a reactive aldehyde group and a stable boronic ester.^[1] This combination allows for sequential or orthogonal chemical modifications, making it a valuable reagent in medicinal chemistry and materials science.^{[1][2]}

Property	Value	Reference
CAS Number	380151-85-9	
Molecular Formula	C ₁₃ H ₁₇ BO ₃	
Molecular Weight	232.08 g/mol	[3]
Appearance	Liquid	
Density	1.0532 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.5143	
Storage Temperature	2-8°C	[1]
Solubility	Soluble in ethyl acetate, dichloromethane, chloroform, diethyl ether	[2]

Synthetic Pathway: Miyaura Borylation

A prevalent and robust method for the synthesis of arylboronic esters is the Palladium-catalyzed Miyaura borylation. This reaction involves the cross-coupling of an aryl halide with a diboron reagent in the presence of a palladium catalyst and a base. For the synthesis of 2-formylphenylboronic acid pinacol ester, 2-bromobenzaldehyde serves as a common starting material.

Caption: Reaction scheme for the Miyaura borylation of 2-bromobenzaldehyde.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of 2-formylphenylboronic acid pinacol ester based on established Miyaura borylation conditions.[4][5]

Materials and Reagents:

Reagent/Material	Quantity (Example Scale)	Molar Eq.	Notes
2-Bromobenzaldehyde	1.85 g (10 mmol)	1.0	Starting aryl halide
Bis(pinacolato)diboron (B ₂ pin ₂)	3.05 g (12 mmol)	1.2	Boron source
Pd(dppf)Cl ₂	0.245 g (0.3 mmol)	0.03	Palladium catalyst
Potassium Acetate (KOAc)	2.94 g (30 mmol)	3.0	Base
Anhydrous 1,4-Dioxane	50 mL	-	Solvent, should be degassed
Round-bottom flask	100 mL	-	Oven-dried
Reflux condenser	-	-	
Magnetic stirrer and stir bar	-	-	
Inert atmosphere setup	-	-	Nitrogen or Argon

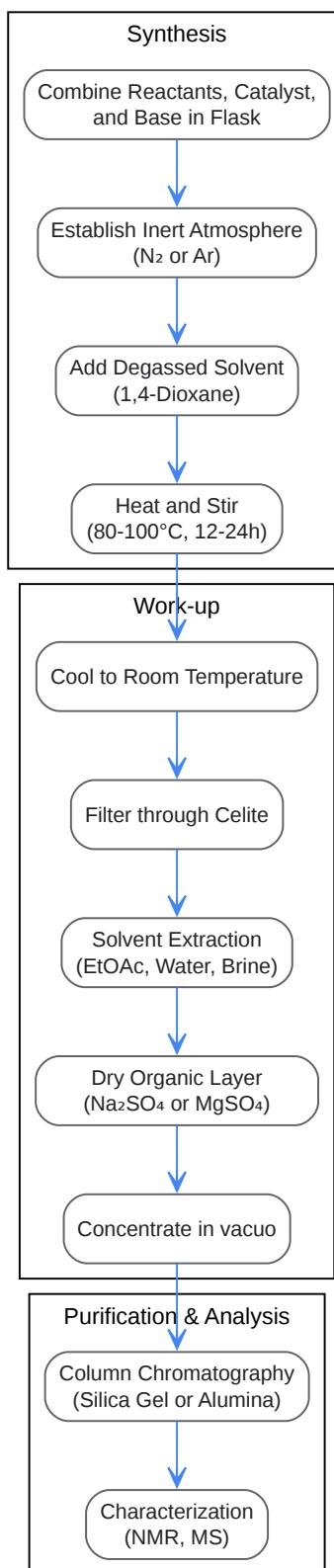
Procedure:

- Reaction Setup: To an oven-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-bromobenzaldehyde (1.0 eq), bis(pinacolato)diboron (1.2 eq), Pd(dppf)Cl₂ (0.03 eq), and potassium acetate (3.0 eq).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (Nitrogen or Argon) three times.
- Solvent Addition: Add anhydrous, degassed 1,4-dioxane via syringe.
- Reaction: Heat the reaction mixture to 80-100°C and stir for 12-24 hours. The reaction progress can be monitored by TLC or GC-MS.

- Work-up:
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with ethyl acetate.
 - Filter the mixture through a pad of Celite to remove the palladium catalyst and inorganic salts.
 - Wash the Celite pad with additional ethyl acetate.
 - Combine the organic filtrates and wash with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product, which is often an oil, can be purified by column chromatography on silica gel. It is important to note that boronic esters can sometimes be sensitive to silica gel, and deactivation of the silica gel with a small amount of triethylamine in the eluent or using neutral alumina may be necessary.^{[6][7]} A typical eluent system would be a gradient of ethyl acetate in hexane.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of 2-formylphenylboronic acid pinacol ester.



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Caption: General experimental workflow for synthesis and purification.

Safety Considerations

- 2-Formylphenylboronic acid pinacol ester is an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][8][9]
- Palladium catalysts are toxic and should be handled with care in a well-ventilated fume hood.
- 1,4-Dioxane is a flammable liquid and a suspected carcinogen.
- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling these chemicals.[1] All procedures should be performed in a well-ventilated fume hood.

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